

# Quantitative Data of Thiacloprid-d4 from Commercial Suppliers

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## Compound of Interest

Compound Name: Thiacloprid-d4

Cat. No.: B571488

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The following table summarizes the key quantitative data for **Thiacloprid-d4** analytical standards available from various commercial suppliers. This allows for a direct comparison of the products based on their certified specifications.

Supplier	Catalog Number	CAS Number	Chemical Purity	Isotopic Purity	Format
Sigma-Aldrich (PESTANAL®)	30673	1793071-39-2	≥98.0% (HPLC)	≥95 atom % D	Neat
Cayman Chemical	39573	1793071-39-2	≥98% (Thiacloprid) [1]	≥99% deuterated forms (d1-d4) [1][2]	Solid[1]
Toronto Research Chemicals (TRC)	TRC-T343902	1793071-39-2	>95% (HPLC) [3]	Not Specified	Neat[3]
MedChemExpress	HY-B1953S	Not Specified	Not Specified	Not Specified	Not Specified

## Experimental Protocols and Applications

**Thiacloprid-d4** is primarily intended for use as an internal standard for the quantification of Thiacloprid in various matrices using gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS)[1][2]. Due to its structural similarity and mass difference from the non-deuterated parent compound, it co-elutes and ionizes similarly, allowing for correction of variations in sample preparation and instrument response.

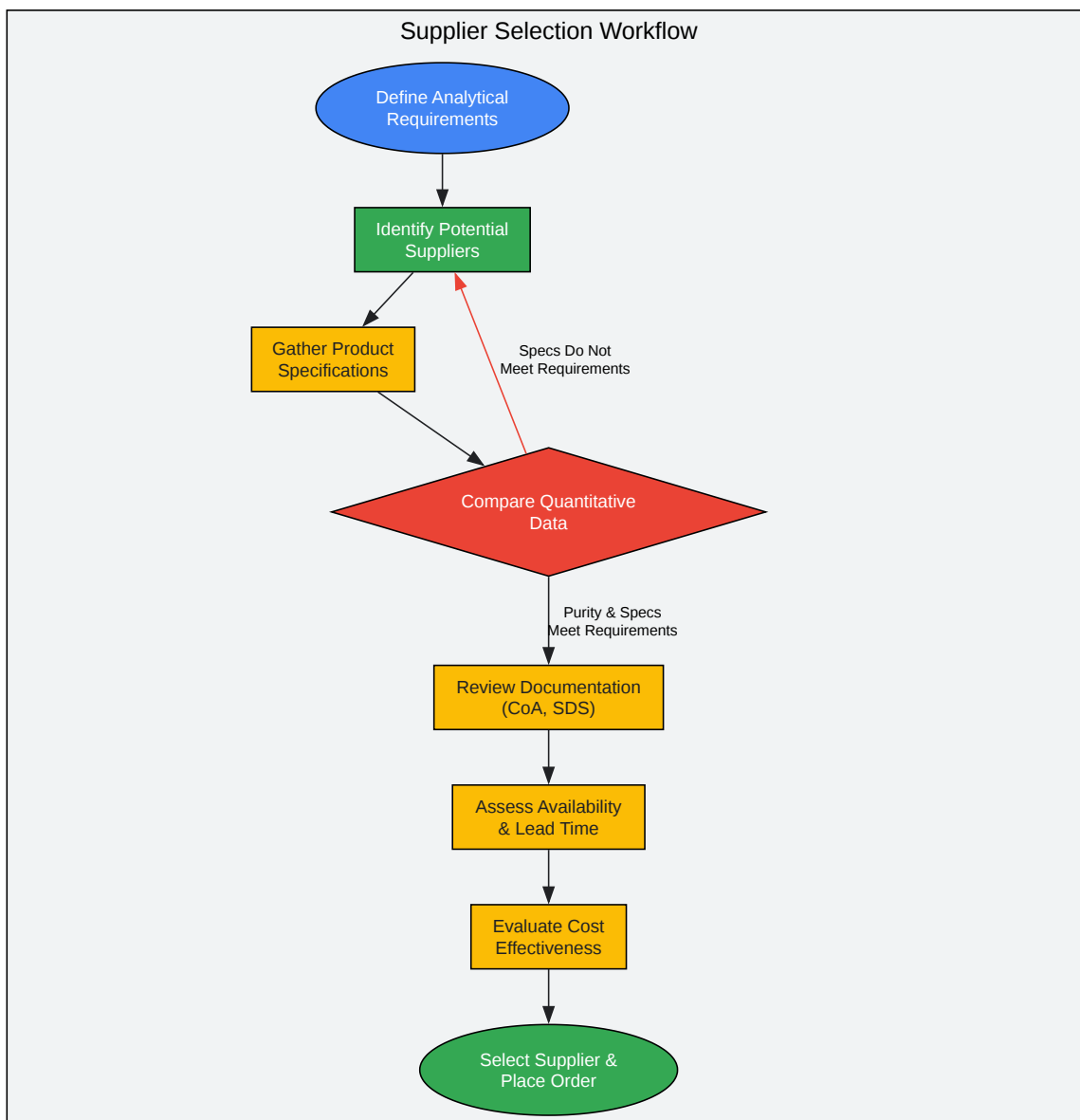
While specific experimental protocols are typically developed and validated by the end-user for their particular matrix and instrumentation, the general workflow involves:

- **Preparation of Stock Solutions:** A precise amount of the **Thiacloprid-d4** neat standard is dissolved in a suitable organic solvent to prepare a stock solution of known concentration.
- **Spiking of Samples:** A known volume of the **Thiacloprid-d4** stock solution is added to all samples, calibration standards, and quality controls before any extraction or clean-up procedures.
- **Sample Preparation:** The samples are then subjected to the chosen extraction method (e.g., QuEChERS, solid-phase extraction) to isolate the analytes of interest.
- **LC-MS/MS or GC-MS Analysis:** The extracted samples are analyzed, and the peak area ratio of Thiacloprid to **Thiacloprid-d4** is used to construct a calibration curve and quantify the amount of Thiacloprid in the unknown samples.

Sigma-Aldrich provides an application note for the analysis of neonicotinoid insecticides, including Thiacloprid, from dandelion blossoms using QuEChERS and LC-MS, which can serve as a methodological starting point.

## Workflow for Selecting a Commercial Supplier

The selection of a suitable commercial supplier for an analytical standard is a critical decision that can impact the quality and reliability of experimental data. The following diagram illustrates a logical workflow for this process.



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Caption: A logical workflow for selecting a commercial supplier of an analytical standard.

This structured approach ensures that all critical factors are considered before making a purchase, leading to the acquisition of a suitable and high-quality analytical standard for your

research needs.

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## References

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